

Common challenges in working with Phthoramycin

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Compound of Interest

Compound Name: *Phthoramycin*

Cat. No.: *B1141825*

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Disclaimer: Information on **Phthoramycin** is limited in the public domain. This guide is based on currently available data and will be updated as more information becomes available.

Frequently Asked Questions (FAQs)

1. What is **Phthoramycin**?

Phthoramycin is a compound discovered from the culture broth of the actinomycete strain WK-1875. It was identified during a screening for cellulose biosynthesis inhibitors with herbicidal activity.^[1]

2. What are the general properties of **Phthoramycin**?

Phthoramycin is a white powder with the chemical formula C₄₀H₆₈O₁₂ and a molecular weight of 740.47.^[1]

3. What is the solubility of **Phthoramycin**?

Phthoramycin is soluble in methanol (MeOH), ethyl acetate (EtOAc), and chloroform (CHCl₃). It is insoluble in water (H₂O) and hexane.^[1]

4. What is the primary mechanism of action for **Phthoramycin**?

Phthoramycin functions by inhibiting cellulose biosynthesis.[1] In vitro studies have shown that it can inhibit this process by 63% at a concentration of 1 mg/ml.[1]

Troubleshooting Guide

Issue: Difficulty dissolving **Phthoramycin**

- Solution: **Phthoramycin** is insoluble in water and hexane.[1] For stock solutions, it is recommended to use solvents such as methanol, ethyl acetate, or chloroform.[1]

Issue: Inconsistent results in antifungal assays

- Consideration: **Phthoramycin** exhibits selective antifungal activity. It is highly effective against certain plant-pathogenic fungi like *Pyricularia oryzae*, *Mucor racemosus*, and *Phytophthora parasitica*, but shows little to no activity against *Candida albicans*, *Saccharomyces cerevisiae*, and *Aspergillus niger* at concentrations up to 100 µg/ml.[1] Ensure you are using a sensitive strain when validating its activity.

Data Summary

Physicochemical Properties of Phthoramycin

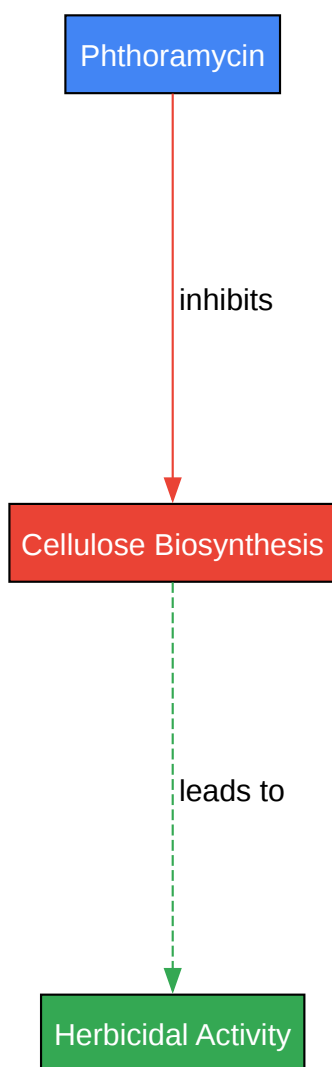
| Property | Value |
|-------------------|-------------------------------------|
| Molecular Formula | C40H68O12 |
| Molecular Weight | 740.47 |
| Appearance | White powder |
| Soluble in | Methanol, Ethyl Acetate, Chloroform |
| Insoluble in | Water, Hexane |

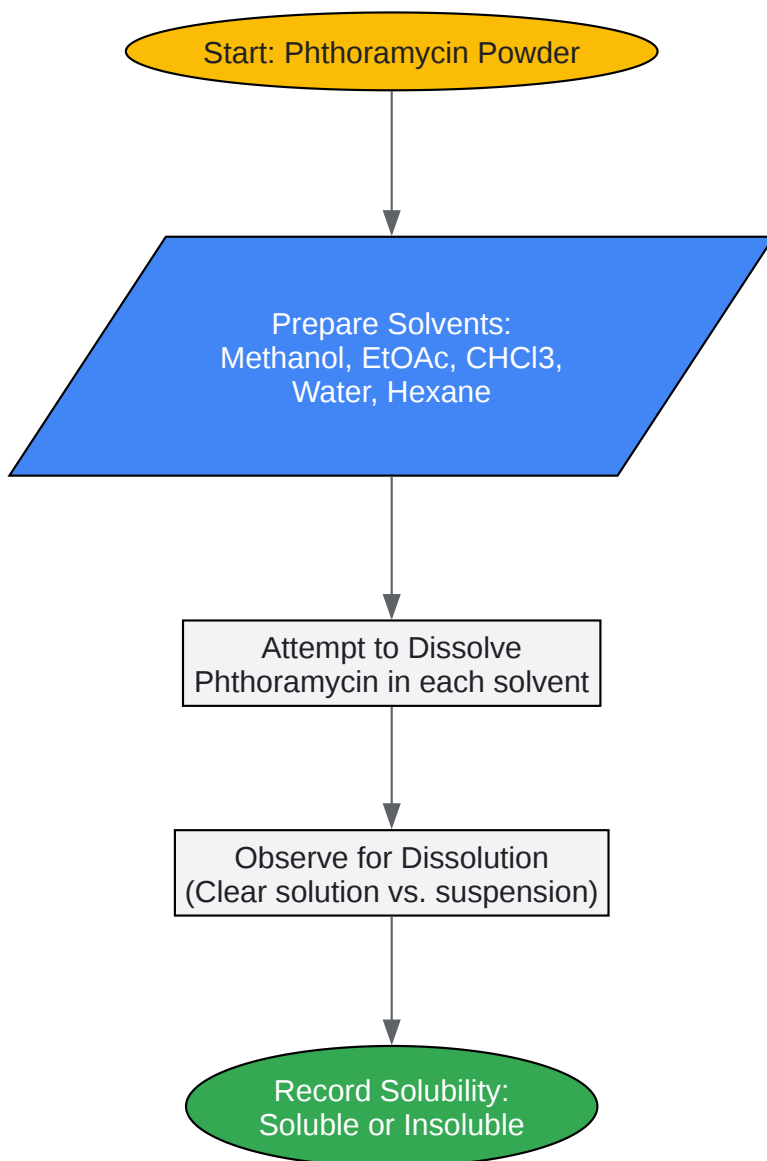
In Vitro Activity of Phthoramycin

| Test Organism | MIC (µg/ml) |
|----------------------------------|-------------|
| Candida albicans KF-1 | >100 |
| Saccharomyces cerevisiae KF-26 | >100 |
| Aspergillus niger KF-103 | >100 |
| Pyricularia oryzae KF-180 | 6.25 |
| Mucor racemosus IFO 4581 | 3.12 |
| Phytophthora parasitica IFO 4783 | 1.56 |

Diagrams

Phthoramycin's Mechanism of Action





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References

- 1. kitasato-u.ac.jp [kitasato-u.ac.jp]
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